

Personal protective equipment for handling 2,3-Dibromopropionamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,3-Dibromopropionamide*

Cat. No.: *B076969*

[Get Quote](#)

Essential Safety and Handling Guide for 2,3-Dibromopropionamide

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2,3-Dibromopropionamide**, tailored for research and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety.

Hazard Identification and Classification

2,3-Dibromopropionamide is a chemical that poses several health risks. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1] Some notifications also indicate it can cause severe skin burns.[2]
- Eye Irritation (Category 2): Causes serious eye irritation.[1] Some reports classify it as causing severe eye damage.[2]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1]

Signal Word: Warning[1] or Danger[2]

Chemical and Physical Properties

A summary of the key quantitative data for **2,3-Dibromopropionamide** is provided below.

Property	Value	Source
Molecular Formula	C ₃ H ₅ Br ₂ NO	[2]
Molecular Weight	230.89 g/mol	[2]
Physical State	Solid. White to Almost white powder/crystal.	
Melting Point	131.0 to 136.0 °C	
Boiling Point	315.6 °C (Predicted)	[3]
Density	2.186 g/cm ³ (at 20 °C)	[1]
Solubility	Soluble in water.	[1]
LD50 Oral (Rat)	2,000 mg/kg	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **2,3-Dibromopropionamide** to prevent exposure.

- Hand Protection: Wear impermeable and resistant gloves.[1] Given the lack of specific material recommendations in some safety data sheets, selecting gloves rated for protection against a broad range of chemicals is a prudent measure.
- Eye and Face Protection: Use chemical safety goggles or a face shield.[1] Eyewear must comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[4][5] Ensure that eyewash stations and safety showers are readily accessible near the workstation.[5]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4][6] A lab coat is standard, and for tasks with a higher risk of splashes, flame-retardant

antistatic protective clothing should be considered.[7]

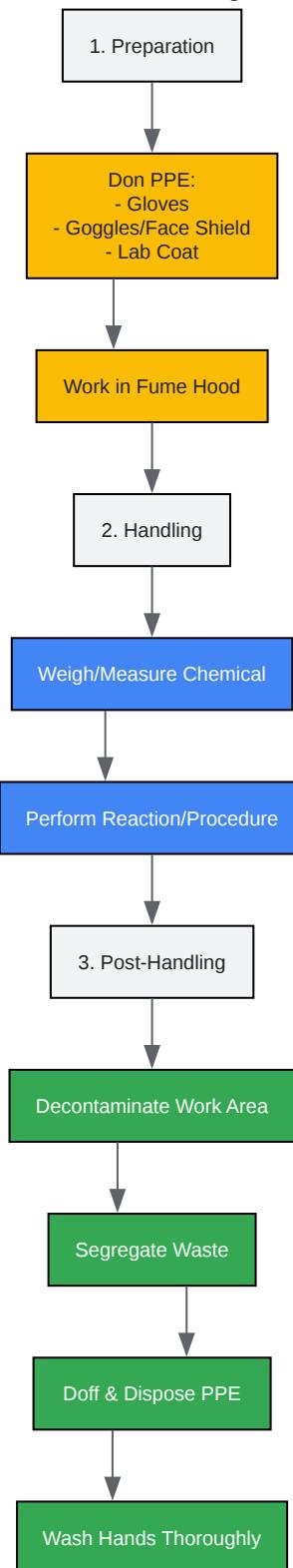
- Respiratory Protection: While some sources state it is not required under normal conditions[1], a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust or aerosols are generated, or if irritation is experienced.[4][6]

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **2,3-Dibromopropionamide** throughout your workflow.

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
 - Work in a well-ventilated area, preferably within a chemical fume hood.[8]
 - Assemble all necessary PPE and ensure it is in good condition.
 - Verify that an eyewash station and safety shower are unobstructed and functional.[5]
- Handling:
 - Avoid breathing dust, fumes, or vapors.[1]
 - Prevent all contact with eyes, skin, and clothing.[5][6]
 - Do not eat, drink, or smoke in the handling area.[7]
 - Keep the container tightly closed when not in use.[5][7]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling and before breaks.[1][7]
 - Decontaminate all work surfaces after use.
 - Remove and properly store or dispose of contaminated PPE.

Standard Operating Procedure for Handling 2,3-Dibromopropionamide

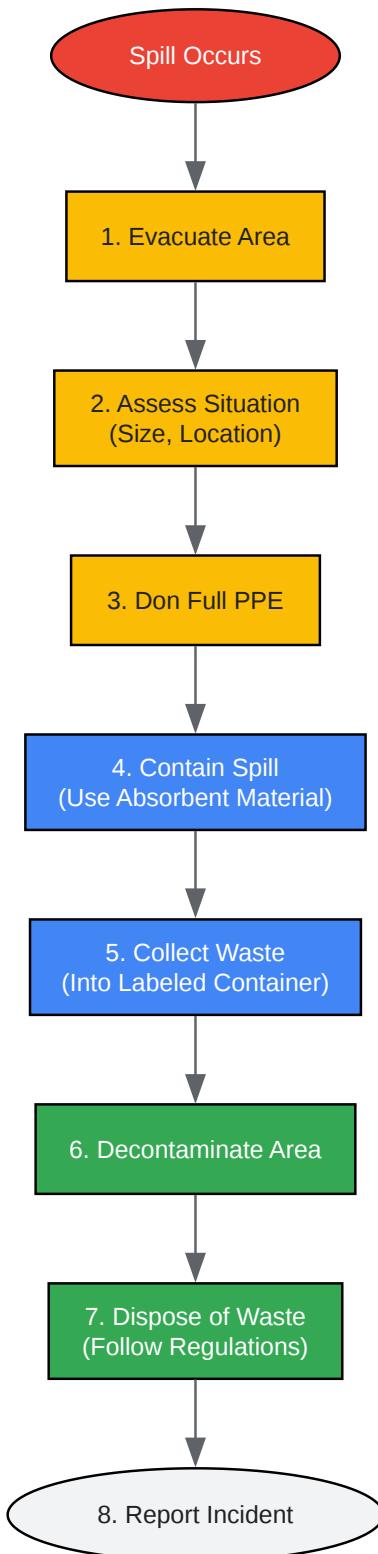
[Click to download full resolution via product page](#)**Caption: Workflow for handling 2,3-Dibromopropionamide.**

Spill Management and Decontamination

In the event of a spill, immediate and correct action is critical to prevent exposure and environmental contamination.

- Evacuate: Immediately clear the area of all personnel not involved in the cleanup.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading. For liquid spills, use an inert absorbent material like sand, silica gel, or universal binder.[\[4\]](#)
- Clean-Up:
 - Wear full PPE as described above.
 - Carefully sweep or scoop up the absorbed material.[\[8\]](#)
 - Place the waste into a suitable, labeled, and closed container for disposal.[\[4\]](#)[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly with water and a suitable cleansing agent.[\[1\]](#)

Chemical Spill Response Plan

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bg.cpachem.com [bg.cpachem.com]
- 2. 2,3-Dibromopropionamide | C3H5Br2NO | CID 85798 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3-DIBROMOPROPIONAMIDE CAS#: 15102-42-8 [m.chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. sigmaaldrich.cn [sigmaaldrich.cn]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Dibromopropionamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076969#personal-protective-equipment-for-handling-2-3-dibromopropionamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com